

Andrograpanin solubility in DMSO and other organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Andrograpanin (Standard)

Cat. No.: B1249751

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Andrograpanin: Technical Support & Troubleshooting Guide

This technical support center provides researchers, scientists, and drug development professionals with detailed information on the solubility of andrograpanin in DMSO and other organic solvents. Below you will find frequently asked questions (FAQs), troubleshooting guides for common experimental issues, and detailed protocols.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility profile of andrograpanin?

A1: Andrograpanin is a diterpenoid lactone that, like the related compound andrographolide, exhibits poor solubility in aqueous solutions. It is soluble in polar organic solvents such as Dimethyl Sulfoxide (DMSO), methanol, and ethanol. For cell-based assays, DMSO is commonly used to prepare concentrated stock solutions.

Q2: Are there specific concentrations of andrograpanin that can be achieved in common solvents?

A2: While extensive quantitative data for andrograpanin is not as widely published as for its analogue, andrographolide, experimental data suggests the following:

- DMSO: Stock solutions of 10 mg/mL have been successfully prepared for use in cell-based assays.[1]
- Methanol/Chloroform (1:1): A solution of diterpene lactones (including andrograpanin) at 10 mg/mL (250 mg in 25 mL) has been reported to be clear.[2]
- Methanol/Acetonitrile: This solvent mixture is often used in analytical preparations, for example, to create stock solutions of around 250 µg/mL.[2]

For reference, the solubility of the structurally similar compound andrographolide is provided in the table below. These values can serve as a useful estimate for selecting an appropriate solvent.

Solubility Data Summary

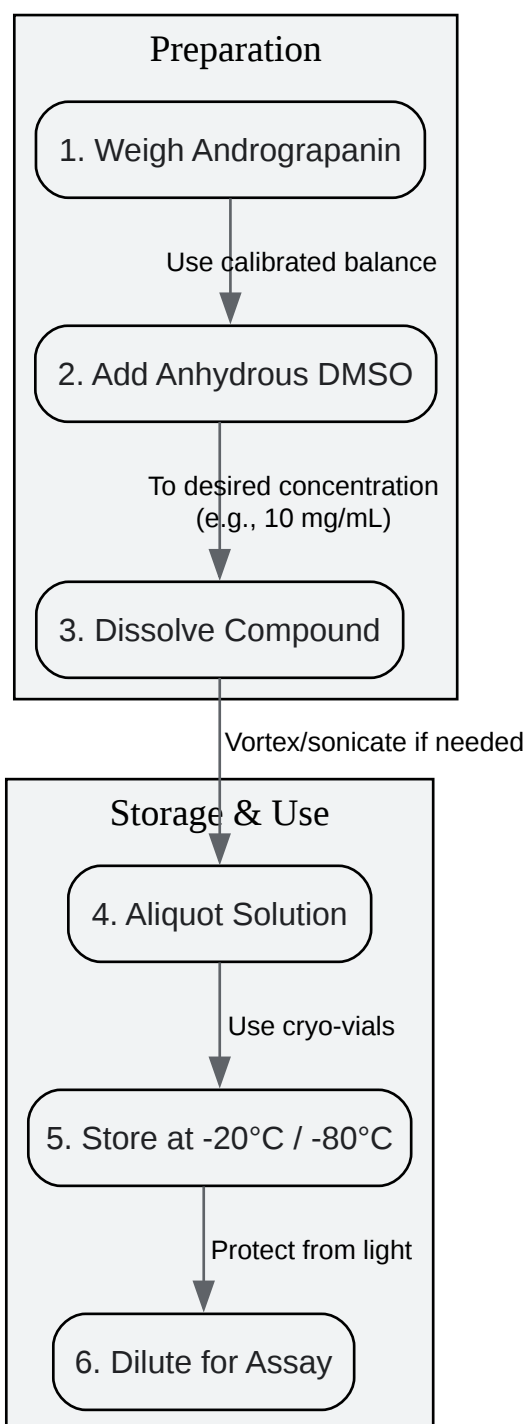
Compound	Solvent	Solubility (approx.)	Temperature
Andrograpanin	DMSO	~10 mg/mL	Room Temp.
Methanol/Chloroform (1:1)	~10 mg/mL	Room Temp.	
Andrographolide	Dimethyl formamide (DMF)	14 mg/mL	Room Temp.
(for reference)	DMSO	3 mg/mL	Room Temp.
Methanol	Soluble	Not Specified	
Ethanol	0.2 mg/mL	Room Temp.	
Water	Poorly soluble	Room Temp.	

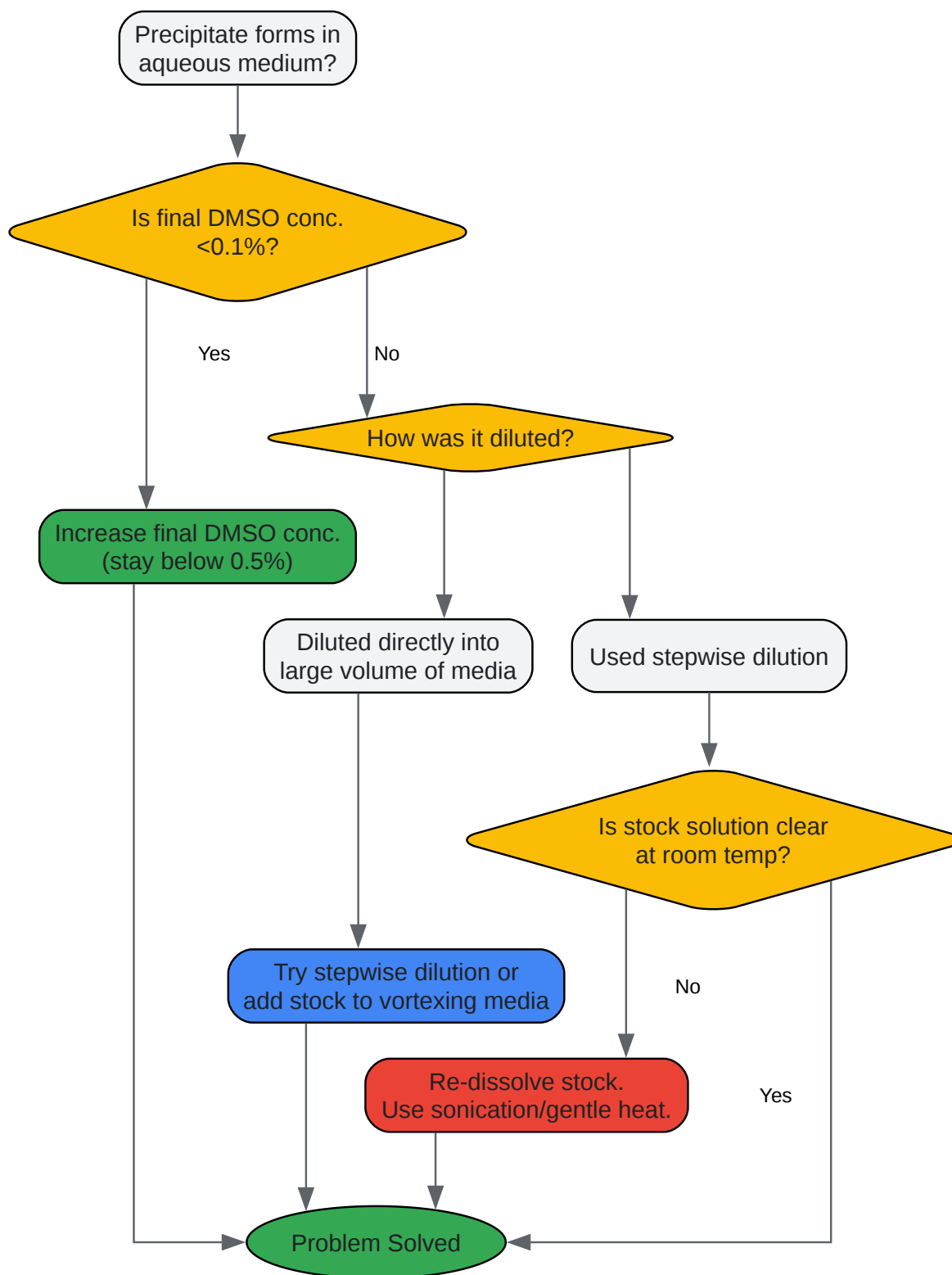
Q3: How should I store andrograpanin stock solutions?

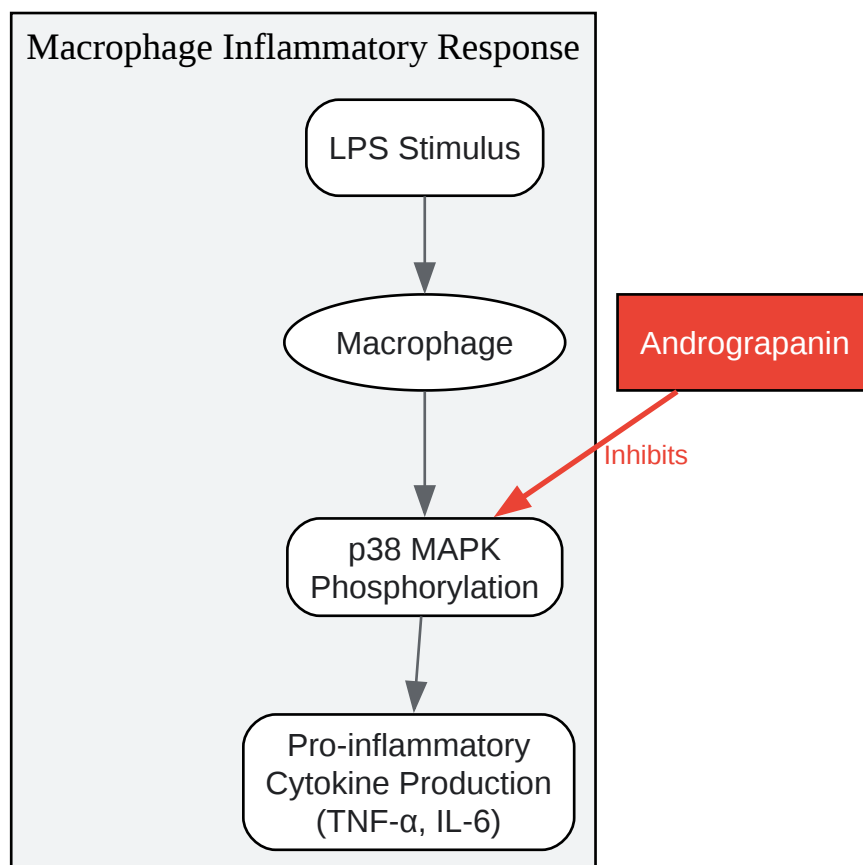
A3: Once prepared in an organic solvent like DMSO, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For optimal stability, store aliquots at -80°C for up to 6 months or at -20°C for up to 1 month. It is also advisable to protect the solutions from light.

Experimental Workflow & Protocols

Workflow for Preparing Andrograpanin Stock Solution







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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. ANDROGRAPHOLIDE - ตำรายาของประเทศไทย กรมวิทยาศาสตร์การแพทย์ [bdn-tp.dmsc.moph.go.th]
- To cite this document: BenchChem. [Andrograpanin solubility in DMSO and other organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1249751#andrograpanin-solubility-in-dms-and-other-organic-solvents\]](https://www.benchchem.com/product/b1249751#andrograpanin-solubility-in-dms-and-other-organic-solvents)

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